

Physical properties of 2-Bromo-5-methylbenzaldehyde

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Compound of Interest

Compound Name: 2-Bromo-5-methylbenzaldehyde

CAS No.: 90221-55-9

Cat. No.: B1279800

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An In-depth Technical Guide to the Physical Properties of **2-Bromo-5-methylbenzaldehyde**

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Bromo-5-methylbenzaldehyde is a substituted aromatic aldehyde that serves as a valuable building block in organic synthesis. Its unique substitution pattern, featuring a bromine atom and a methyl group on the benzaldehyde core, makes it a versatile precursor for the synthesis of more complex molecules, including pharmaceutical intermediates and materials with specific electronic properties. An in-depth understanding of its physical properties is paramount for its effective use in a laboratory and for scaling up chemical processes. This guide provides a comprehensive overview of the key physical characteristics of **2-Bromo-5-methylbenzaldehyde**, methods for their determination, and insights into its handling and storage.

Physicochemical Properties of 2-Bromo-5-methylbenzaldehyde

A summary of the core physical and chemical properties of **2-Bromo-5-methylbenzaldehyde** is presented below. These values are compiled from various sources and represent typical specifications for this compound.

Property	Value	Source(s)
Molecular Formula	C ₈ H ₇ BrO	[1][2]
Molecular Weight	199.05 g/mol	[2][3]
CAS Number	90221-55-9	[2][3]
Appearance	White to light yellow crystalline powder or solid	[2][3]
Melting Point	41-45 °C	[2][4]
Boiling Point	253.2 ± 20.0 °C at 760 Torr; 100 °C (pressure not specified)	[2][4]
Density	1.490 ± 0.06 g/cm ³	[4]
Solubility	Soluble in methanol	[2][5]
Purity	Typically >98.0% (GC)	[2]

Detailed Analysis and Experimental Determination of Physical Properties

Appearance and Physical State

2-Bromo-5-methylbenzaldehyde is typically a solid at room temperature, appearing as a white to light yellow crystalline powder.[2][3] The color can be an indicator of purity, with purer samples being closer to white. The solid nature of this compound at ambient temperatures simplifies its handling and weighing in a laboratory setting.

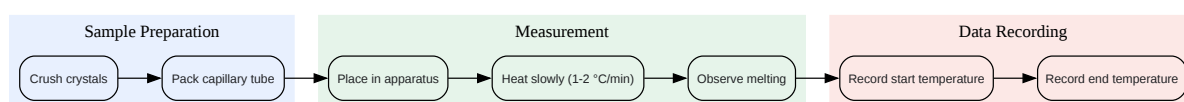
Melting Point

The melting point of a solid is a critical indicator of its purity. For **2-Bromo-5-methylbenzaldehyde**, the melting point is reported in the range of 41-45 °C.[2][4] A sharp melting range within this window is indicative of a high-purity sample.

Experimental Protocol for Melting Point Determination (Capillary Method):

- **Sample Preparation:** A small amount of the crystalline **2-Bromo-5-methylbenzaldehyde** is finely crushed and packed into a capillary tube to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, which is equipped with a heating block, a thermometer, and a viewing lens.
- **Heating:** The sample is heated at a steady rate of 1-2 °C per minute as it approaches the expected melting point.
- **Observation:** The temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the entire solid has turned into a clear liquid (completion of melting) are recorded. This range is the melting point of the sample.

Causality Behind Experimental Choices: The capillary method is chosen for its simplicity, small sample requirement, and accuracy. A slow heating rate near the melting point is crucial to allow for thermal equilibrium between the sample, the heating block, and the thermometer, ensuring an accurate reading.



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Workflow for Melting Point Determination

Boiling Point

There is a notable discrepancy in the reported boiling points for **2-Bromo-5-methylbenzaldehyde**, with values of 100 °C and 253.2 °C cited.[2][4] The higher value is likely the boiling point at atmospheric pressure (760 Torr), while the lower value may correspond to the boiling point under reduced pressure, a common practice for purifying organic compounds that may decompose at high temperatures.

Experimental Protocol for Boiling Point Determination (Distillation Method):

- **Apparatus Setup:** A small-scale distillation apparatus is assembled using a round-bottom flask, a distillation head with a thermometer, a condenser, and a receiving flask.
- **Sample Introduction:** A small volume of **2-Bromo-5-methylbenzaldehyde** is placed in the round-bottom flask along with a boiling chip to ensure smooth boiling.
- **Heating:** The flask is gently heated. The temperature of the vapor is monitored with the thermometer.
- **Observation:** The boiling point is the temperature at which the vapor temperature remains constant while the liquid is actively boiling and condensing in the condenser.

Causality Behind Experimental Choices: For high-boiling point compounds, vacuum distillation is often preferred to prevent decomposition. If determining the boiling point at atmospheric pressure, care must be taken to ensure the compound's stability at that temperature.

Density

The density of **2-Bromo-5-methylbenzaldehyde** is reported to be approximately 1.490 g/cm³. [4] This value is for the solid state and is useful for calculations involving mass-to-volume conversions.

Experimental Protocol for Density Measurement (Pycnometer Method):

- **Pycnometer Calibration:** The mass of a clean, dry pycnometer (a flask of a known volume) is determined. It is then filled with a liquid of known density (e.g., water) and weighed again to accurately determine its volume.
- **Sample Measurement:** The pycnometer is emptied, dried, and a known mass of **2-Bromo-5-methylbenzaldehyde** is added.
- **Volume Determination:** The pycnometer is then filled with a liquid in which the solid is insoluble, and the total mass is measured. The volume of the solid can be calculated by the displacement of the liquid.

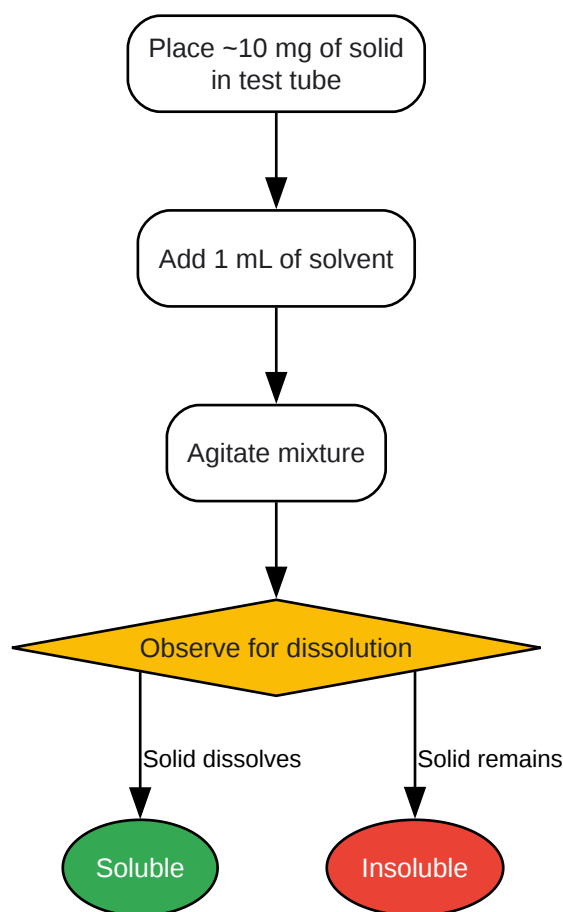
- Calculation: The density is calculated by dividing the mass of the solid by its determined volume.

Solubility

Qualitative solubility tests indicate that **2-Bromo-5-methylbenzaldehyde** is soluble in methanol.[2][5] It is expected to be soluble in other common organic solvents such as ethanol, acetone, and dichloromethane, and likely insoluble in water, which is typical for aromatic aldehydes of its kind.

Experimental Protocol for Qualitative Solubility Assessment:

- Sample Preparation: A small, measured amount (e.g., 10 mg) of **2-Bromo-5-methylbenzaldehyde** is placed in a test tube.
- Solvent Addition: A small volume (e.g., 1 mL) of the solvent to be tested is added.
- Observation: The mixture is agitated, and the dissolution of the solid is observed. If the solid dissolves completely, it is considered soluble. If it does not, the mixture can be gently warmed to assess temperature effects on solubility.



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Workflow for Qualitative Solubility Assessment

Spectroscopic Characterization

While specific spectra for **2-Bromo-5-methylbenzaldehyde** are not provided in the search results, a theoretical analysis based on its structure can guide its identification.

- ^1H NMR: The proton NMR spectrum is expected to show a singlet for the aldehydic proton around 9.8-10.0 ppm. The aromatic region (7.0-8.0 ppm) should display signals corresponding to the three protons on the benzene ring. A singlet for the methyl group protons would appear around 2.4 ppm.
- ^{13}C NMR: The carbon NMR spectrum will show a signal for the carbonyl carbon of the aldehyde at around 190 ppm. The aromatic carbons will appear in the 120-145 ppm region, and the methyl carbon will be observed at approximately 20 ppm.

- **IR Spectroscopy:** The infrared spectrum will be characterized by a strong carbonyl (C=O) stretching vibration for the aldehyde at approximately 1700 cm^{-1} . C-H stretching vibrations for the aromatic ring and the methyl group will be seen around $3000\text{--}3100\text{ cm}^{-1}$ and $2850\text{--}2960\text{ cm}^{-1}$, respectively. The C-Br stretch will appear in the fingerprint region at lower wavenumbers.
- **Mass Spectrometry:** The mass spectrum will show a molecular ion peak (M^+) and an $M+2$ peak of nearly equal intensity, which is characteristic of a compound containing one bromine atom.

Handling, Storage, and Stability

2-Bromo-5-methylbenzaldehyde is listed as being air-sensitive and should be stored under an inert atmosphere.^{[2][3]} It is also recommended to store it in a cool, dark place.^[2]

Safety Precautions:

- Causes skin and serious eye irritation.^{[2][5]}
- May be harmful if swallowed, in contact with skin, or if inhaled.^{[1][3]}
- Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this compound.^[6] Work should be conducted in a well-ventilated fume hood.

Conclusion

2-Bromo-5-methylbenzaldehyde is a solid organic compound with well-defined physical properties that are crucial for its application in chemical synthesis. A thorough understanding of its melting point, boiling point, solubility, and spectral characteristics, as outlined in this guide, is essential for researchers and chemists. Adherence to proper handling and storage procedures is necessary to maintain its purity and ensure laboratory safety.

References

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